

C6-Phytoceramide as a Second Messenger: A Technical Guide for Researchers

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Compound of Interest

Compound Name: C6-Phytoceramide

Cat. No.: B1247734

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Introduction

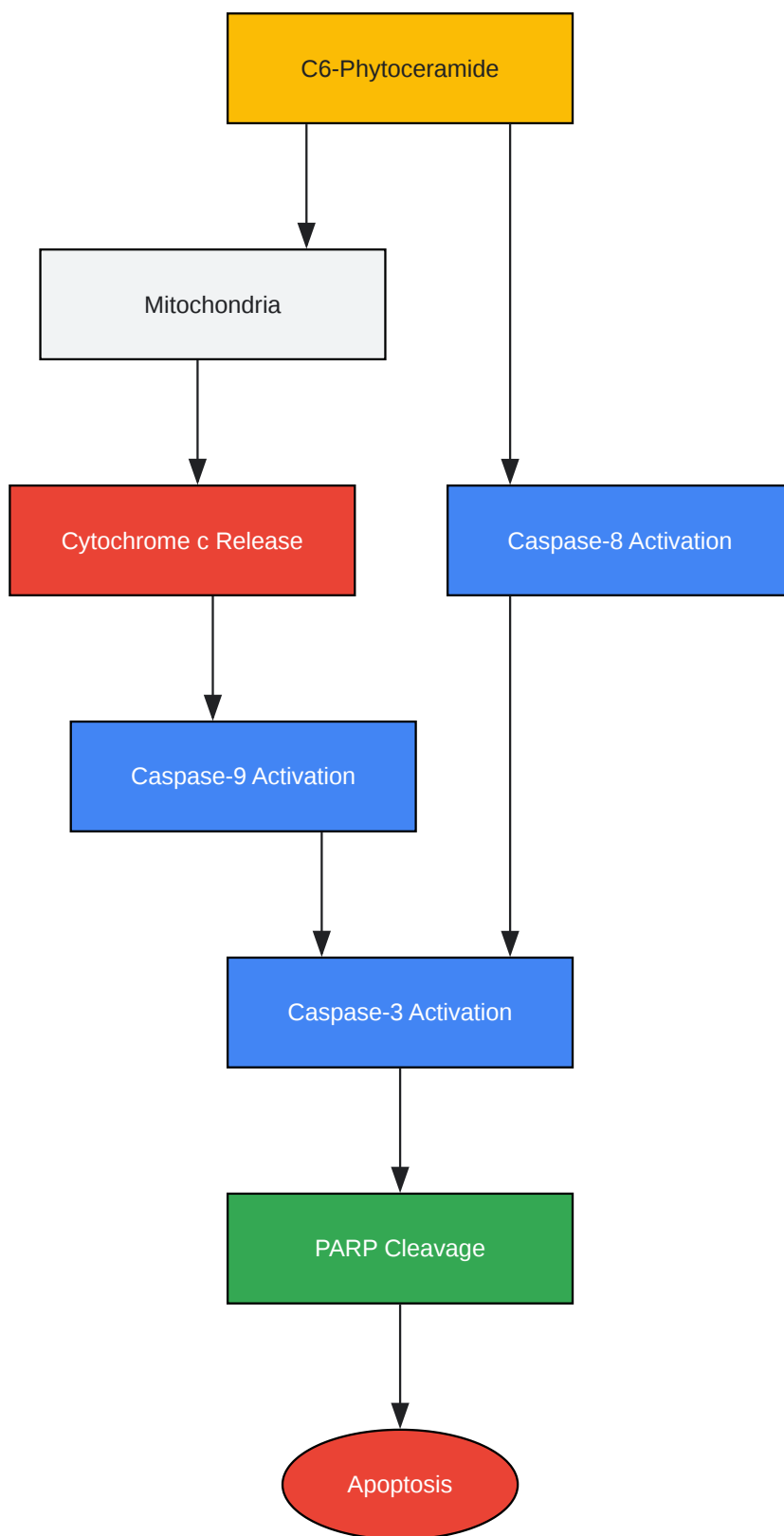
Ceramides are a class of bioactive sphingolipids integral to cellular membrane structure and, critically, as signaling molecules.[1][2] They consist of a sphingosine backbone linked to a fatty acid via an amide bond. Phytoceramides are a specific subclass of ceramides, originally discovered in plants, characterized by a phytosphingosine base.[3] In cellular signal transduction, a second messenger is an intracellular molecule that relays signals from a receptor on the cell surface to target molecules within the cell.[4] Endogenously generated ceramides are now firmly established as critical second messengers in a variety of cellular processes, including apoptosis, cell cycle arrest, differentiation, and senescence.[5][6]

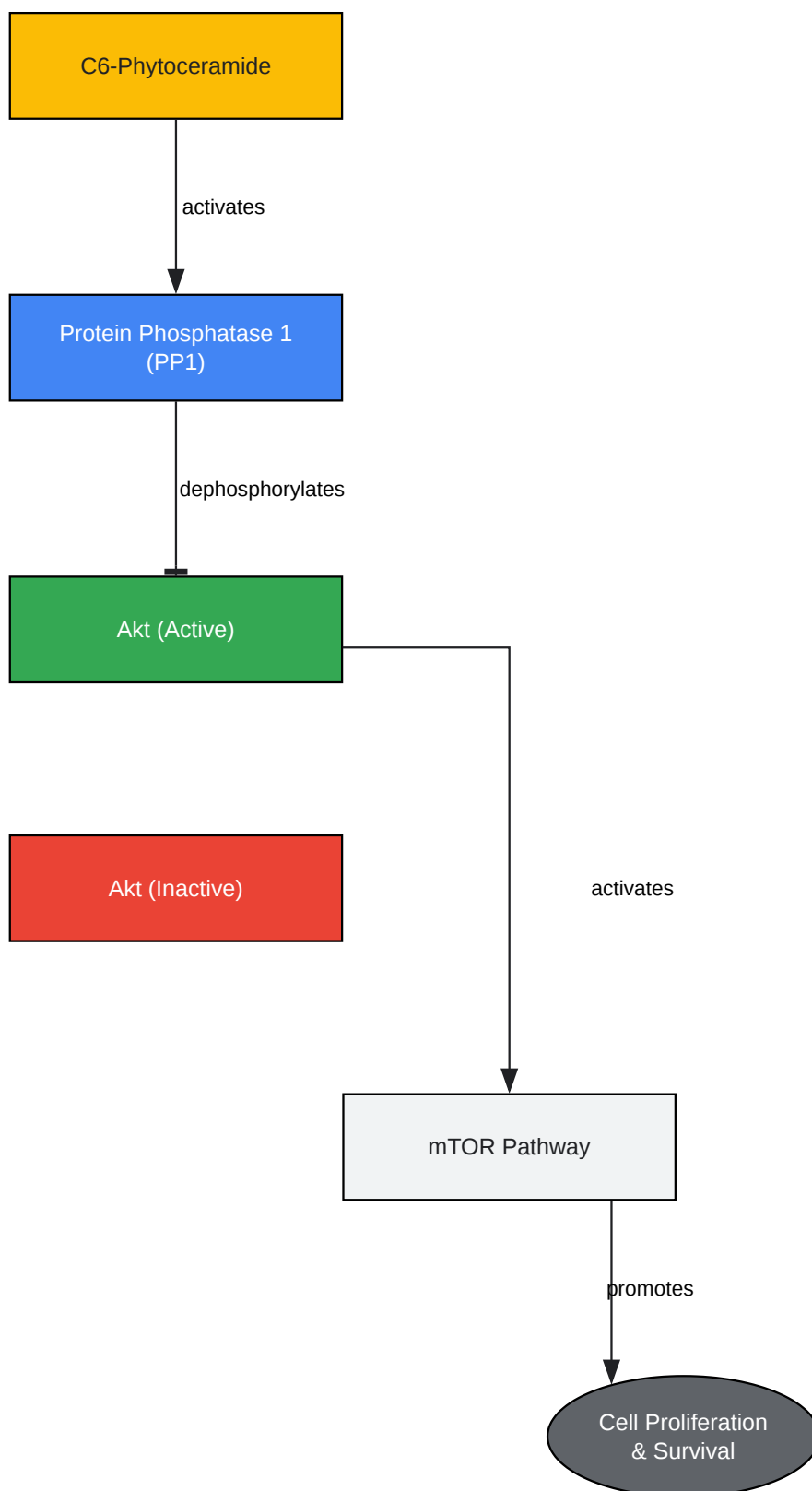
Due to the hydrophobic nature and poor cell permeability of long-chain ceramides, researchers frequently utilize synthetic, short-chain, cell-permeable analogs to probe their function. **C6-phytoceramide** (N-hexanoyl-D-erythro-phytosphingosine), with its six-carbon fatty acid chain, is an extensively used tool that mimics the biological activity of endogenous ceramides, allowing for the direct investigation of its role in signaling cascades.[7] This guide provides a technical overview of **C6-phytoceramide**'s function as a second messenger, summarizes key quantitative data, details common experimental protocols, and visualizes the associated cellular pathways.

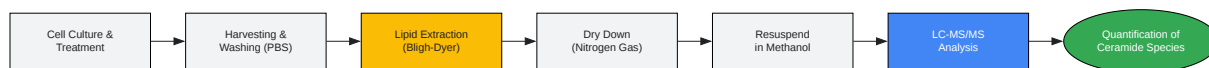
Core Signaling Pathways Modulated by C6-Phytoceramide

Induction of Apoptosis

C6-phytoceramide is a potent inducer of apoptosis, or programmed cell death, in numerous cell types, particularly cancer cells.[8][9] It activates the caspase cascade through both intrinsic (mitochondrial) and extrinsic pathways. Mechanistically, **C6-phytoceramide** treatment leads to the activation of initiator caspases like caspase-8 and caspase-9, which in turn cleave and activate effector caspase-3.[8][9] Activated caspase-3 is responsible for the cleavage of key cellular substrates, including Poly(ADP-ribose) polymerase (PARP), a hallmark of apoptosis.[6] [8] Furthermore, **C6-phytoceramide** can induce the release of cytochrome c from the mitochondria into the cytosol, a critical step in the formation of the apoptosome and activation of the intrinsic apoptotic pathway.[6]







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